

In-Depth Technical Guide to 4,5-Dichlorocatechol: Properties, Protocols, and Pathways

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Compound of Interest

Compound Name: 4,5-Dichlorocatechol

Cat. No.: B118185

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This technical guide provides a comprehensive overview of **4,5-Dichlorocatechol**, a key molecule in environmental science and a compound of interest in biochemical and pharmaceutical research. This document details its fundamental properties, experimental protocols for its analysis, and its role in microbial degradation pathways.

Core Properties of 4,5-Dichlorocatechol

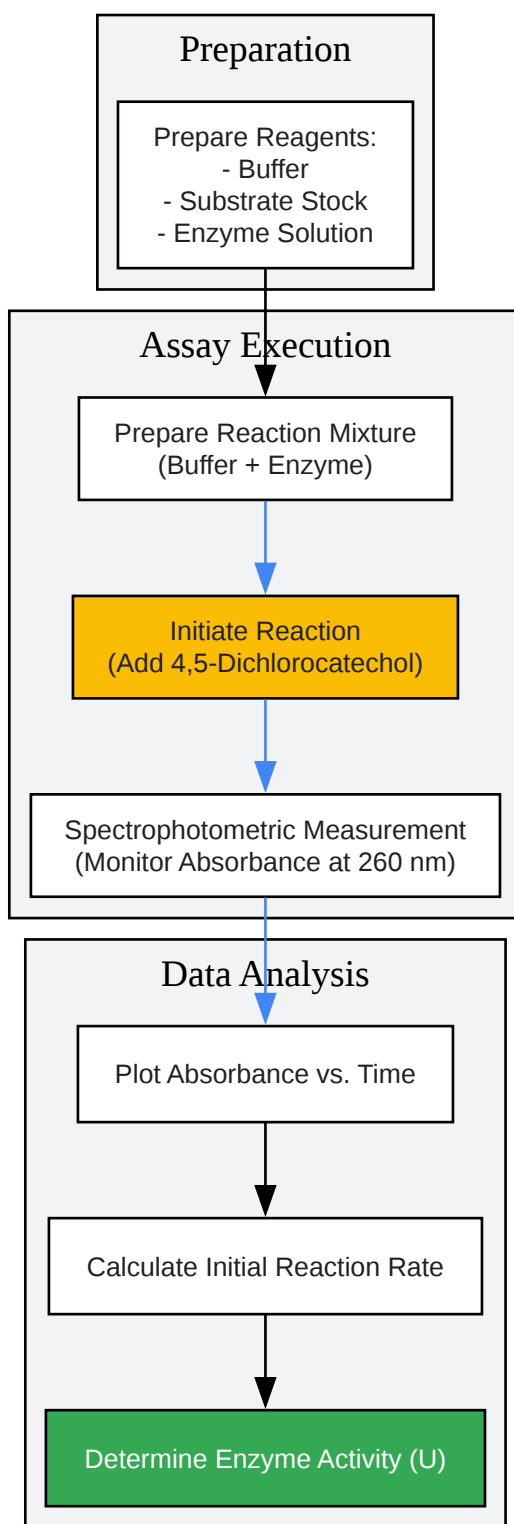
4,5-Dichlorocatechol is a chlorinated aromatic organic compound. Its fundamental chemical and physical properties are summarized below, providing essential data for experimental design and analysis.

Property	Value	Source
CAS Number	3428-24-8	[1][2]
Molecular Weight	179.00 g/mol	[1][2]
Molecular Formula	C ₆ H ₄ Cl ₂ O ₂	[1]
Appearance	White to pale yellow crystalline solid	
Solubility	Soluble in water and organic solvents	

Microbial Degradation Pathway of 4,5-Dichlorocatechol

4,5-Dichlorocatechol is a key intermediate in the microbial degradation of various chlorinated aromatic compounds, such as the herbicide 2,4-dichlorophenoxyacetic acid (2,4-D). Its breakdown is a critical step in the detoxification of these environmental pollutants. The enzymatic degradation of **4,5-Dichlorocatechol** proceeds via the modified ortho-cleavage pathway.

The central enzyme in this pathway is chlorocatechol 1,2-dioxygenase, a non-heme iron dioxygenase. This enzyme catalyzes the intradiol cleavage of the aromatic ring of **4,5-Dichlorocatechol**, breaking the bond between the two hydroxyl-bearing carbon atoms. This ring-opening step is crucial for rendering the stable aromatic structure susceptible to further degradation by a series of downstream enzymes. The ultimate products are intermediates of central metabolism, such as succinyl-CoA and acetyl-CoA, which can then be utilized by the microorganism for energy and biomass production.



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References

- 1. Microbial degradation of 2,4-dichlorophenoxyacetic acid: Insight into the enzymes and catabolic genes involved, their regulation and biotechnological implications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. High activity catechol 1,2-dioxygenase from *Stenotrophomonas maltophilia* strain KB2 as a useful tool in cis,cis-muconic acid production - PMC [pmc.ncbi.nlm.nih.gov]
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